Comprehensive Technical Guide: N-tert-butyl-2-hydroxy-5-methylbenzamide

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Compound of Interest

Compound Name:	*N-tert-butyl-2-hydroxy-5-methylbenzamide*
CAS No.:	*1019401-48-9*
Cat. No.:	*B7807980*

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Physicochemical Characterization, Synthetic Methodology, and Analytical Validation

Executive Summary & Core Directive

N-tert-butyl-2-hydroxy-5-methylbenzamide (CAS: 1019401-48-9) represents a specific class of sterically hindered salicylamides. While often utilized as a diverse building block in library synthesis or as a bidentate ligand in coordination chemistry, its precise characterization is critical for stoichiometric accuracy in high-throughput screening (HTS) and organometallic catalysis.

This guide moves beyond basic catalog data to provide a self-validating technical framework for the synthesis, purification, and analytical confirmation of this molecule. We focus on the causality of the chemical transformations and the "why" behind the analytical signals.

Physicochemical Identity

The accurate determination of molecular weight (MW) is the foundational step for all downstream molarity calculations. For **N-tert-butyl-2-hydroxy-5-methylbenzamide**, the

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distinction between Average Molecular Weight (for weighing) and Monoisotopic Mass (for Mass Spectrometry) is vital.

Table 1: Molecular Constants & Properties

Property	Value	Technical Context
CAS Number	1019401-48-9	Unique identifier for regulatory filing.[1]
Molecular Formula		Carbon count confirms the benzamide core ( ) + tert-butyl ( ) + methyl ( ).
Average Molecular Weight	207.27 g/mol	Used for gravimetric preparation of stock solutions.
Monoisotopic Mass	207.1259 Da	The exact mass of the most abundant isotope peak (calc: 208.133).
LogP (Predicted)	~3.6 - 4.2	High lipophilicity due to the tert-butyl and methyl groups; implies low aqueous solubility.
H-Bond Donors	2	Phenolic -OH and Amide -NH. Note: Intramolecular H-bond often masks the Phenol -OH.
H-Bond Acceptors	2	Amide Carbonyl (C=O) and Phenolic Oxygen.

Structural Analysis & Solubility Logic

The molecule features a pseudo-six-membered ring formed by an intramolecular hydrogen bond between the phenolic proton and the amide carbonyl oxygen.

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- Consequence: This locks the conformation, reducing the polarity of the phenolic hydroxyl group.
- Solubility: Expect poor solubility in water/PBS. Solubilization requires DMSO or Ethanol.
- NMR Signature: The phenolic proton will appear significantly downfield (

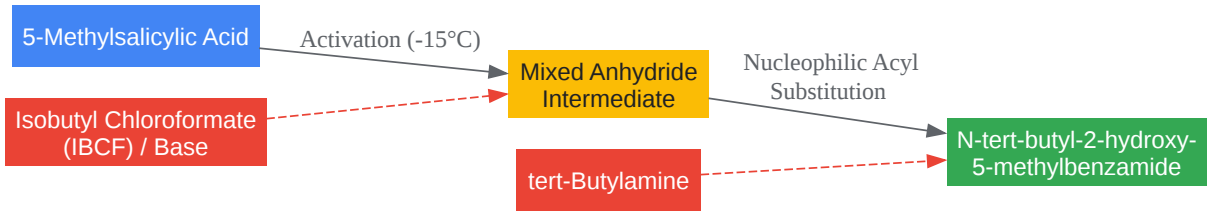
  ppm) due to this desheilding H-bond.

Synthetic Protocol: The Mixed Anhydride Method

Direct coupling of salicylic acids with amines using standard carbodiimides (EDC/DCC) can be sluggish due to the steric bulk of the tert-butyl amine and the competing phenol. The Mixed Anhydride Method (using Isobutyl Chloroformate) is the preferred, high-yielding route for this sterically demanding amide bond formation.

Reaction Scheme

Precursors: 5-Methylsalicylic Acid + tert-Butylamine Reagents: Isobutyl Chloroformate (IBCF), N-Methylmorpholine (NMM) or Triethylamine (TEA).



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Figure 1: Mixed Anhydride Synthesis Pathway designed to overcome steric hindrance of the tert-butyl group.

Step-by-Step Methodology

- Activation (The Critical Step):

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- Dissolve 5-methylsalicylic acid (1.0 eq) in anhydrous THF (0.2 M concentration).
- Cool to -15°C (Salt/Ice bath). Why? To prevent disproportionation of the mixed anhydride.
- Add N-Methylmorpholine (1.1 eq).
- Dropwise add Isobutyl Chloroformate (1.1 eq). Stir for 15 minutes.
- Observation: A white precipitate (NMM[2]·HCl salts) will form.

- Coupling:
  - Add tert-butylamine (1.2 eq) dropwise to the cold mixture.
  - Allow the reaction to warm to room temperature over 2 hours.
  - Mechanism:[3] The amine attacks the more electrophilic carbonyl of the mixed anhydride, releasing CO2 and isobutanol.
- Workup & Purification:
  - Concentrate THF under reduced pressure.
  - Dissolve residue in Ethyl Acetate. Wash with 1N HCl (removes unreacted amine), then Sat. NaHCO3 (removes unreacted acid), then Brine.
  - Recrystallization: The product is highly crystalline. Recrystallize from Hexane/Ethyl Acetate or Ethanol/Water to achieve >98% purity.

Analytical Validation (Self-Validating Systems)

To ensure the white powder obtained is indeed the target molecule and not the O-acylated byproduct, you must validate using the following criteria.

Mass Spectrometry (LC-MS)

- Ionization Mode: ESI Positive (

).

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- Target Ion: Look for

  .

- Fragment Check: Under high collision energy, the loss of the tert-butyl group is common, showing a fragment at

  .

Nuclear Magnetic Resonance (H NMR)

The NMR spectrum provides definitive proof of the structure, particularly the intramolecular hydrogen bond.

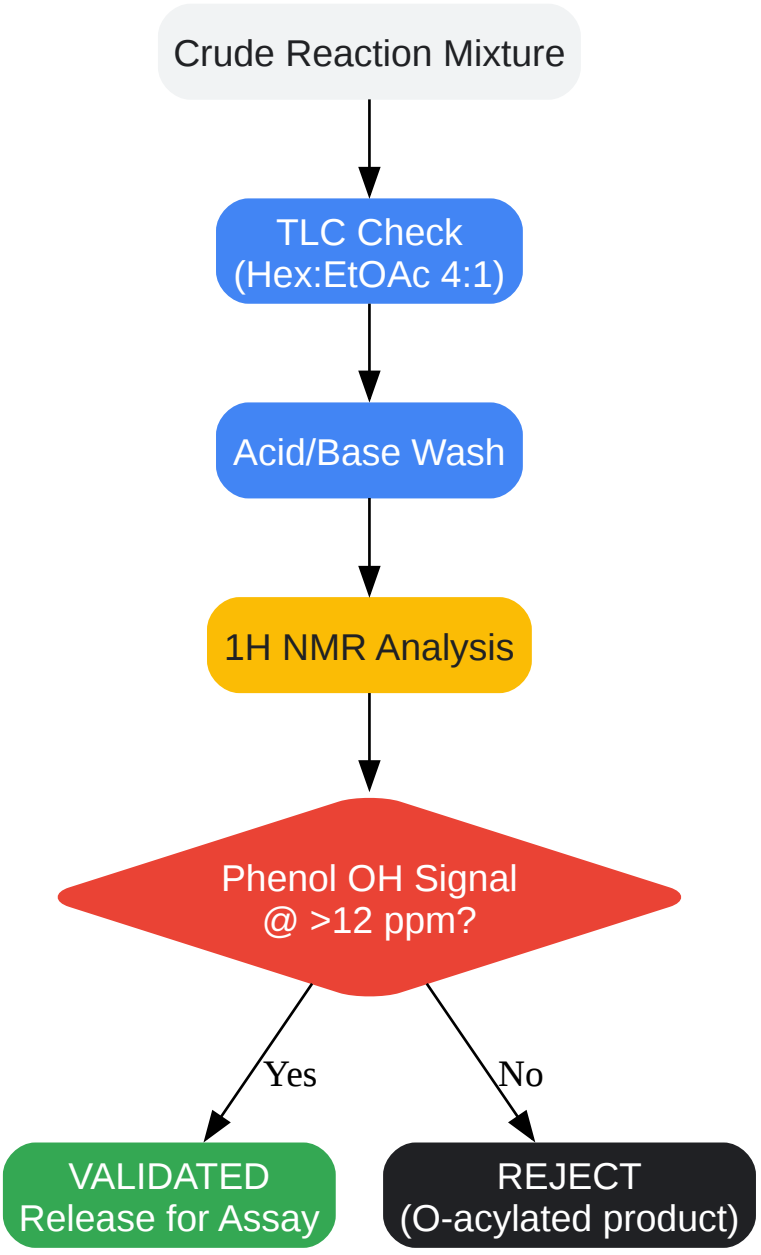
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Shift (ppm)	Multiplicity	Integration	Assignment	Diagnostic Value
12.0 - 12.8	Singlet (Broad)	1H	Phenolic -OH	Critical: Proves the Phenol is free (not acylated) and H-bonded to the amide.
7.0 - 7.5	Multiplet	3H	Aromatic Ring	Pattern characteristic of 1,2,5-substitution.
6.0 - 6.5	Broad Singlet	1H	Amide -NH	Often broadened by quadrupole relaxation.
2.25	Singlet	3H	Aryl-Methyl	Confirms the "5-methyl" component.
1.45	Singlet	9H	tert-Butyl	Strong singlet; confirms the amide alkylation.

Analytical Workflow Diagram

The following workflow ensures that no false positives (e.g., O-acylation vs N-acylation) proceed to biological testing.

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Figure 2: Quality Control Decision Tree. The presence of the downfield phenolic proton is the "Go/No-Go" signal.

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